

# A Technical Guide to the Physicochemical Properties of Iron(III) Bromide

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## Compound of Interest

Compound Name: *iron(III)bromide*

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Audience: Researchers, scientists, and drug development professionals

This document provides a comprehensive overview of the core physicochemical properties of iron(III) bromide ( $\text{FeBr}_3$ ), also known as ferric bromide. It includes quantitative data, detailed experimental protocols for its synthesis and characterization, and a visualization of its catalytic activity in organic synthesis. This guide is intended to serve as a practical resource for professionals in research and development.

## Quantitative Physicochemical Data

Iron(III) bromide is a red-brown, odorless, and hygroscopic solid compound.<sup>[1][2]</sup> It is a versatile Lewis acid catalyst used frequently in the halogenation of aromatic compounds.<sup>[1][3]</sup> The key quantitative properties of iron(III) bromide are summarized below.

Property	Value	Units
Molar Mass	295.56	g/mol
Density	4.50	g/cm <sup>3</sup>
Melting Point	200 (decomposes)	°C
Appearance	Brown-red crystalline solid	N/A
Solubility	Soluble in water, ethanol, and ether	N/A

Citations: Molar Mass[4][5], Density[1][2][6], Melting Point[1][3][6], Appearance[1][7], Solubility[4][6][8][9]

## Experimental Protocols

This section details the methodologies for the theoretical calculation of molar mass, the laboratory synthesis of anhydrous iron(III) bromide, and the experimental determination of its density.

The molar mass of a compound is the sum of the atomic masses of its constituent elements, as found on the periodic table.[5]

Methodology:

- Identify Constituent Elements: Iron(III) bromide has the chemical formula  $\text{FeBr}_3$ , indicating one atom of iron (Fe) and three atoms of bromine (Br).
- Determine Atomic Masses:
  - The standard atomic mass of Iron (Fe) is approximately 55.845 u.
  - The standard atomic mass of Bromine (Br) is approximately 79.904 u.
- Calculate Total Mass: The molar mass is calculated by multiplying the atomic mass of each element by the number of atoms of that element in the formula and summing the results.[10]
  - $\text{Molar Mass} = (1 \times \text{Atomic Mass of Fe}) + (3 \times \text{Atomic Mass of Br})$
  - $\text{Molar Mass} = (55.845) + (3 \times 79.904) = 295.557 \text{ g/mol} .[5]$

Anhydrous iron(III) bromide can be prepared through the direct reaction of metallic iron with elemental bromine.[1][7] This process is exothermic and requires careful handling in a controlled environment.

Materials:

- Fine iron filings or powder

- Liquid bromine ( $\text{Br}_2$ )
- A reaction tube (e.g., quartz) suitable for heating
- A tube furnace
- Inert gas supply (e.g., nitrogen or argon)

**Methodology:**

- System Setup: Place the iron filings in the center of the reaction tube. Position the tube within the furnace.
- Inert Atmosphere: Purge the reaction tube with a slow stream of inert gas to remove air and moisture, as  $\text{FeBr}_3$  is hygroscopic.[2][8]
- Reaction Initiation: Gently heat the iron filings to approximately 200 °C.[9]
- Bromine Introduction: Carefully introduce bromine vapor into the reaction tube by passing the inert gas stream over liquid bromine. The direct reaction is:  $2 \text{ Fe} + 3 \text{ Br}_2 \rightarrow 2 \text{ FeBr}_3$ .[1]
- Product Collection: The synthesized iron(III) bromide will form as a red-brown solid. It can be purified by sublimation under vacuum.[2][11]
- Handling and Storage: Due to its corrosive and hygroscopic nature, the product must be handled and stored under an inert, dry atmosphere.[2][9][11]

The density of a solid can be determined experimentally by measuring its mass and volume. For an irregularly shaped, water-soluble solid like  $\text{FeBr}_3$ , an inert liquid displacement method is suitable.

**Materials:**

- Analytical balance
- Graduated cylinder or pycnometer
- An inert, non-polar solvent of known density in which  $\text{FeBr}_3$  is insoluble (e.g., hexane)

- Synthesized iron(III) bromide sample

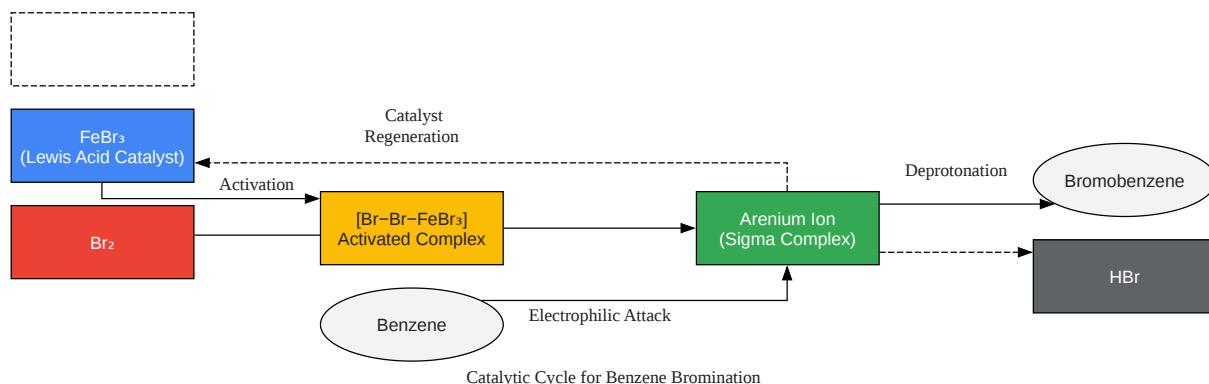
Methodology:

- Mass Measurement: Accurately weigh a dry sample of iron(III) bromide using an analytical balance. Record this as  $m_{\text{sample}}$ .
- Initial Volume Measurement: Add a precise volume of the inert solvent to a graduated cylinder and record this initial volume as  $V_{\text{initial}}$ .
- Volume Displacement: Carefully add the weighed  $\text{FeBr}_3$  sample to the graduated cylinder. Ensure the solid is fully submerged and that no air bubbles are trapped.
- Final Volume Measurement: Record the new volume of the solvent plus the submerged solid as  $V_{\text{final}}$ .
- Volume Calculation: The volume of the sample ( $V_{\text{sample}}$ ) is the difference between the final and initial volume readings:  $V_{\text{sample}} = V_{\text{final}} - V_{\text{initial}}$ .<sup>[12]</sup>
- Density Calculation: Calculate the density ( $\rho$ ) using the formula:  $\rho = m_{\text{sample}} / V_{\text{sample}}$ .  
<sup>[12]</sup> The units will typically be in g/mL, which is equivalent to g/cm<sup>3</sup>.<sup>[12]</sup>

## Catalytic Workflow Visualization

Iron(III) bromide is a quintessential Lewis acid, a role it plays effectively in catalyzing the electrophilic bromination of aromatic compounds like benzene.<sup>[1][6]</sup> The  $\text{Fe}^{3+}$  center is electron-deficient and can accept a pair of electrons from a bromine atom of a  $\text{Br}_2$  molecule.<sup>[2]</sup> This interaction polarizes the Br-Br bond, generating a potent electrophile ("Br<sup>+</sup>") that can then attack the electron-rich benzene ring. The catalyst is regenerated at the end of the cycle, making it a true catalyst.

The workflow below illustrates this catalytic process.

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Catalytic cycle of benzene bromination using  $\text{FeBr}_3$ .

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